

Recommended working concentration of G140 in cell culture

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G140: Application Notes for Cell Culture

For Researchers, Scientists, and Drug Development Professionals

Introduction

G140 is a potent and selective small-molecule inhibitor of human cyclic GMP-AMP synthase (cGAS).[1][2] cGAS is a key cytosolic DNA sensor that, upon activation by double-stranded DNA (dsDNA), triggers the STING (stimulator of interferon genes) pathway, leading to the production of type I interferons and other pro-inflammatory cytokines.[2] This pathway is integral to the innate immune response to pathogens but is also implicated in the pathogenesis of autoimmune and inflammatory diseases. **G140** offers a valuable tool for studying the cGAS-STING signaling cascade and holds therapeutic potential for cGAS-driven pathologies.[2]

Data Summary

The following table summarizes the key quantitative data for **G140**, providing a reference for its potency and cytotoxic profile in relevant cell-based assays.

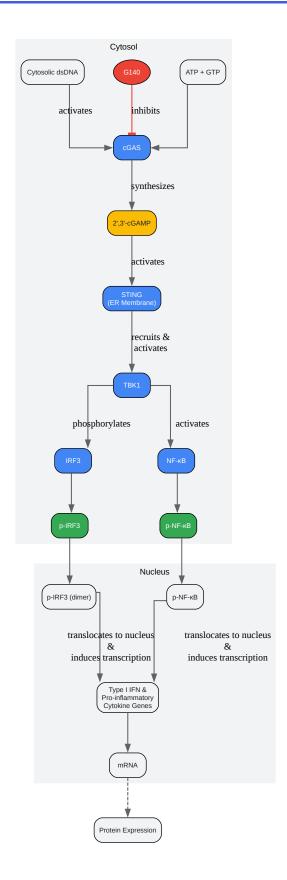


| Parameter | Species | Value | Cell Line <i>l</i> System | Notes |
|---------------|------------|---------|------------------------------|--|
| IC50 | Human cGAS | 14.0 nM | Biochemical Assay | Potent inhibitor of human cGAS. [1] |
| IC50 | Mouse cGAS | 442 nM | Biochemical Assay | Less potent against mouse cGAS, indicating species selectivity.[3] |
| Cellular IC50 | Human | ≤1 μM | Primary Human Macrophages | Inhibition of IFNB1 and CXCL10 mRNA expression.[4] |
| Cellular IC90 | Human | ~10 μM | THP-1 cells | Concentration used for significant inhibition of the cGAS pathway. [3] |
| LD50 | Human | >100 μM | THP-1 cells | Provides a significant window between efficacy and toxicity.[3][4] |

Signaling Pathway

G140 exerts its inhibitory effect on the cGAS-STING signaling pathway. The diagram below illustrates the canonical pathway and the point of inhibition by **G140**.





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Caption: The cGAS-STING signaling pathway and G140's mechanism of action.



Experimental Protocols

Protocol 1: Inhibition of dsDNA-induced Cytokine Expression in THP-1 Monocytes

This protocol details the steps to assess the inhibitory effect of **G140** on the production of interferon- β (IFN- β) in response to dsDNA stimulation in the human monocytic cell line THP-1.

Materials:

- THP-1 cells (ATCC TIB-202)
- RPMI-1640 medium supplemented with 10% FBS, 100 U/mL penicillin, and 100 μg/mL streptomycin
- G140 (prepare stock solution in DMSO)
- Herring Testes DNA (dsDNA)
- Transfection reagent (e.g., Lipofectamine 3000)
- Opti-MEM I Reduced Serum Medium
- Phosphate-Buffered Saline (PBS)
- Reagents for RNA extraction and qRT-PCR (e.g., TRIzol, cDNA synthesis kit, SYBR Green master mix)
- Primers for IFNB1 and a housekeeping gene (e.g., GAPDH)

Procedure:

- Cell Culture: Culture THP-1 cells in RPMI-1640 complete medium at 37°C in a humidified atmosphere with 5% CO2. Maintain cell density between 1 x 10^5 and 1 x 10^6 cells/mL.
- Cell Seeding: Seed THP-1 cells in 24-well plates at a density of 5 x 10⁵ cells per well in 500 μL of complete medium.

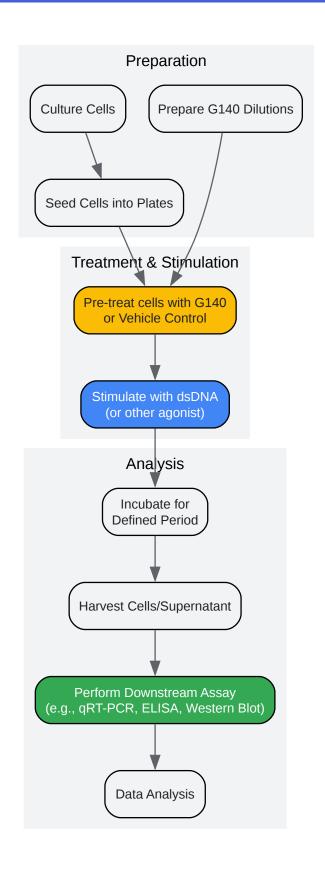


- **G140** Treatment: Prepare serial dilutions of **G140** in complete medium. Pre-treat the cells by adding the desired final concentrations of **G140** (e.g., 0.1, 1, 10 μM) or DMSO as a vehicle control. Incubate for 1-2 hours.
- dsDNA Transfection:
 - In a separate tube, dilute 2 μg of dsDNA into 50 μL of Opti-MEM.
 - In another tube, dilute the transfection reagent according to the manufacturer's instructions in 50 μL of Opti-MEM.
 - Combine the diluted dsDNA and transfection reagent, mix gently, and incubate at room temperature for 15-20 minutes to allow complex formation.
 - Add the dsDNA-transfection reagent complex dropwise to the wells containing the G140treated cells.
- Incubation: Incubate the cells for 6-8 hours at 37°C.
- RNA Extraction: Harvest the cells and extract total RNA using a suitable method (e.g., TRIzol reagent) following the manufacturer's protocol.
- qRT-PCR Analysis:
 - Synthesize cDNA from the extracted RNA.
 - Perform quantitative real-time PCR (qRT-PCR) using primers for IFNB1 and the housekeeping gene.
 - Analyze the data using the ΔΔCt method to determine the relative expression of IFNB1 mRNA, normalized to the housekeeping gene and compared to the vehicle-treated control.

Experimental Workflow

The following diagram outlines a general workflow for investigating the effects of **G140** in a cell-based assay.





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